

# Safety and Handling of 3',4'-Dichlorobiphenyl-3-carbaldehyde: A Technical Guide

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## Compound of Interest

Compound Name: 3',4'-Dichlorobiphenyl-3-carbaldehyde

Cat. No.: B1302698

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Disclaimer: This document is intended for informational purposes for qualified professionals and is not a substitute for a comprehensive Safety Data Sheet (SDS). All laboratory work should be conducted in accordance with institutional safety policies and regulations.

## Introduction

**3',4'-Dichlorobiphenyl-3-carbaldehyde** is a biphenyl-based aldehyde with the CAS Number 476490-05-8.[1][2][3][4] Its molecular formula is  $C_{13}H_8Cl_2O$ , and it has a molecular weight of 251.11 g/mol.[3] This compound serves as a key intermediate in organic synthesis, particularly in the development of novel therapeutics.[3] Given its structure, which includes a dichlorinated biphenyl core, this compound warrants careful handling due to potential health and environmental hazards. This guide provides a comprehensive overview of the known safety information, handling procedures, and toxicological considerations for **3',4'-Dichlorobiphenyl-3-carbaldehyde**.

## Hazard Identification and Classification

While comprehensive toxicological data for **3',4'-Dichlorobiphenyl-3-carbaldehyde** is not readily available, the existing Safety Data Sheet (SDS) and the structural similarity to polychlorinated biphenyls (PCBs) necessitate a cautious approach. The primary known hazards are summarized in the table below.

Hazard Class	GHS Hazard Statement
Skin Sensitization	H317: May cause an allergic skin reaction.[2]
Eye Irritation	H319: Causes serious eye irritation.[2]
Acute Toxicity (Inferred)	May be harmful by ingestion and inhalation.[2]
Respiratory Irritation (Inferred)	Material is irritating to mucous membranes and upper respiratory tract.[2]
Environmental Hazard (Inferred from PCBs)	H410: Very toxic to aquatic life with long lasting effects.[3][5][6][7][8]
Carcinogenicity (Inferred from PCBs)	Suspected of causing cancer.[9][10]
Organ Toxicity (Inferred from PCBs)	May cause damage to organs through prolonged or repeated exposure.[3][5][6][7][8]

Note: The toxicological properties of this product have not been fully investigated.[2]

## Physicochemical and Toxicological Data

Specific quantitative physicochemical and toxicological data for **3',4'-Dichlorobiphenyl-3-carbaldehyde** are limited. The following tables summarize the available information and highlight the data gaps.

Table 1: Physicochemical Properties

Property	Value	Source
CAS Number	476490-05-8	[1][2][3][4]
Molecular Formula	C <sub>13</sub> H <sub>8</sub> Cl <sub>2</sub> O	[3]
Molecular Weight	251.11 g/mol	[1][3]
Appearance	Not specified (likely a solid)	
Melting Point	Data not available	
Boiling Point	Data not available	
Solubility	Data not available	
Vapor Pressure	Data not available	

Table 2: Toxicological Data

Endpoint	Value	Species	Route	Source
LD <sub>50</sub> (Lethal Dose, 50%)	Data not available			
LC <sub>50</sub> (Lethal Concentration, 50%)	Data not available			
Skin Irritation/Sensitization	May cause an allergic skin reaction.	Dermal	[2]	
Eye Irritation	Causes serious eye irritation.	Ocular	[2]	

## Experimental Protocols: Safe Handling and Emergency Procedures

Due to the hazardous nature of this compound, strict adherence to safety protocols is mandatory. The following procedures are based on best practices for handling particularly

hazardous substances and polychlorinated biphenyls.

## Personal Protective Equipment (PPE)

- **Hand Protection:** Wear chemical-resistant gloves (e.g., nitrile, neoprene). Always inspect gloves for integrity before use and wash hands thoroughly after handling.
- **Eye Protection:** Chemical safety goggles or a face shield are required.
- **Skin and Body Protection:** A lab coat must be worn. For procedures with a higher risk of splashing, consider a chemical-resistant apron or suit.
- **Respiratory Protection:** All work should be conducted in a certified chemical fume hood to avoid inhalation of dust or vapors.

## Engineering Controls

- **Ventilation:** A properly functioning chemical fume hood is essential for all manipulations of this compound.
- **Safety Equipment:** A safety shower and eyewash station must be readily accessible in the work area.

## Handling and Storage

- **General Handling:** Avoid contact with skin, eyes, and clothing. Do not breathe dust or vapor. Use the smallest quantity of the chemical necessary for the experiment.
- **Storage:** Store in a tightly sealed, properly labeled container in a cool, dry, and well-ventilated area. Keep away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.<sup>[2]</sup>

## Spill and Leak Procedures

- **Evacuate:** Immediately evacuate the area and alert others.
- **Ventilate:** Ensure the area is well-ventilated, if safe to do so.

- **Contain:** Wearing appropriate PPE, contain the spill with an inert absorbent material (e.g., vermiculite, sand).
- **Collect:** Carefully collect the absorbed material and any contaminated soil or surfaces into a sealed, labeled container for hazardous waste disposal.
- **Decontaminate:** Clean the spill area with a suitable solvent, followed by soap and water.
- **Report:** Report the spill to the appropriate environmental health and safety personnel.

## Waste Disposal

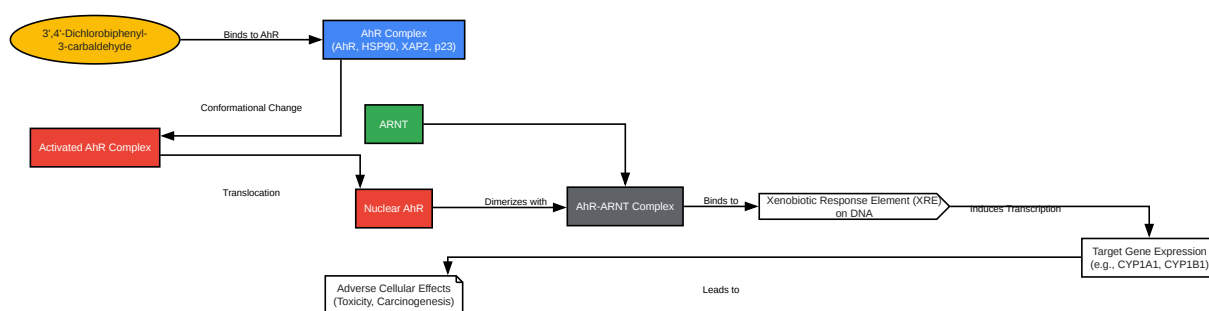
- All waste containing **3',4'-Dichlorobiphenyl-3-carbaldehyde** must be disposed of as hazardous waste.
- Collect waste in a designated, sealed, and properly labeled container.
- Follow all institutional, local, and national regulations for hazardous waste disposal.

## First Aid Measures

- **Inhalation:** Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[\[2\]](#)
- **Skin Contact:** Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation or a rash occurs.[\[2\]](#)
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[\[2\]](#)
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

## Potential Toxicological Mechanism: Aryl Hydrocarbon Receptor (AhR) Signaling Pathway

Dichlorinated biphenyls are known to exert their toxic effects through the activation of the aryl hydrocarbon receptor (AhR), a ligand-activated transcription factor.[1][9][10][11] The binding of compounds like **3',4'-Dichlorobiphenyl-3-carbaldehyde** to AhR can lead to a cascade of cellular events, including the altered expression of genes involved in metabolism and cellular stress responses.

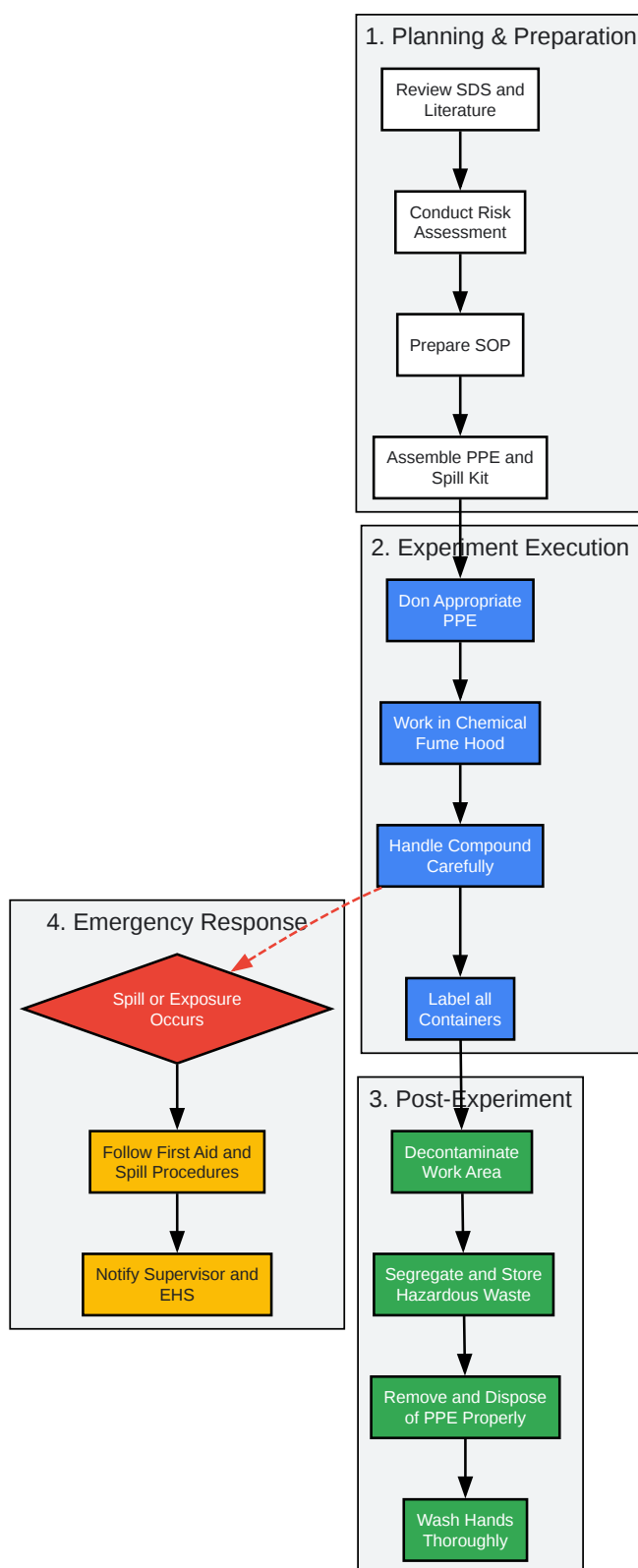


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Caption: Aryl Hydrocarbon Receptor (AhR) Signaling Pathway.

## Experimental Workflow for Safe Handling

The following diagram outlines a logical workflow for handling **3',4'-Dichlorobiphenyl-3-carbaldehyde** in a research setting.



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Caption: Safe Handling Workflow for Hazardous Chemicals.

## Conclusion

**3',4'-Dichlorobiphenyl-3-carbaldehyde** is a valuable research chemical that requires careful and informed handling. While specific toxicological data is lacking, its chemical structure suggests potential for significant health and environmental hazards. By adhering to the stringent safety protocols outlined in this guide, including the use of appropriate personal protective equipment, engineering controls, and emergency preparedness, researchers can minimize the risks associated with its use. A thorough understanding of its potential toxicological mechanisms, such as the activation of the aryl hydrocarbon receptor, further underscores the importance of a cautious and well-planned experimental approach.

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